

How to prevent Strontium carbonate precipitation in SrBr₂ solutions

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Compound of Interest

Compound Name: Strontium bromide

Cat. No.: B079252

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Technical Support Center: Strontium Bromide Solutions

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Strontium Bromide** (SrBr₂) solutions. The focus is on preventing the common issue of Strontium Carbonate (SrCO₃) precipitation.

Frequently Asked Questions (FAQs)

Q1: What is the white precipitate that forms in my **Strontium Bromide** solution?

A1: The white, insoluble precipitate is most likely Strontium Carbonate (SrCO₃). This forms when **strontium bromide** in solution, or as a solid in the presence of moisture, reacts with atmospheric carbon dioxide (CO₂)^[1]. Strontium carbonate is significantly less soluble in water than **strontium bromide** and will precipitate out^[1].

Q2: Why is my **Strontium Bromide** solution turning cloudy over time?

A2: Cloudiness is an early indicator of strontium carbonate precipitation. This is caused by the absorption of atmospheric CO₂ into the solution, which then reacts with the strontium ions (Sr²⁺) to form insoluble SrCO₃.

Q3: How does pH affect the stability of my **Strontium Bromide** solution?

A3: The pH of your solution significantly impacts the solubility of strontium carbonate[2]. In acidic conditions (low pH), carbonate ions (CO_3^{2-}) are converted to more soluble forms like bicarbonate (HCO_3^-) and carbonic acid (H_2CO_3), thus preventing precipitation[2]. Conversely, neutral to basic solutions (higher pH) favor the formation of strontium carbonate precipitate. In the absence of dissolved CO_2 , a saturated strontium carbonate solution has a pH of approximately 7.8[3][4].

Q4: Can temperature changes cause precipitation in my SrBr_2 solution?

A4: While the solubility of strontium carbonate does increase with temperature, the effect is modest compared to the influence of pH[2]. However, if a solution is saturated with strontium carbonate at a higher temperature, cooling it down could lead to some precipitation. In the presence of dissolved CO_2 , an interesting reverse effect is observed: increasing the temperature decreases the solubility of CO_2 in water, which can lead to a decrease in the overall solubility of strontium carbonate[3].

Q5: What are chelating agents and can they prevent this precipitation?

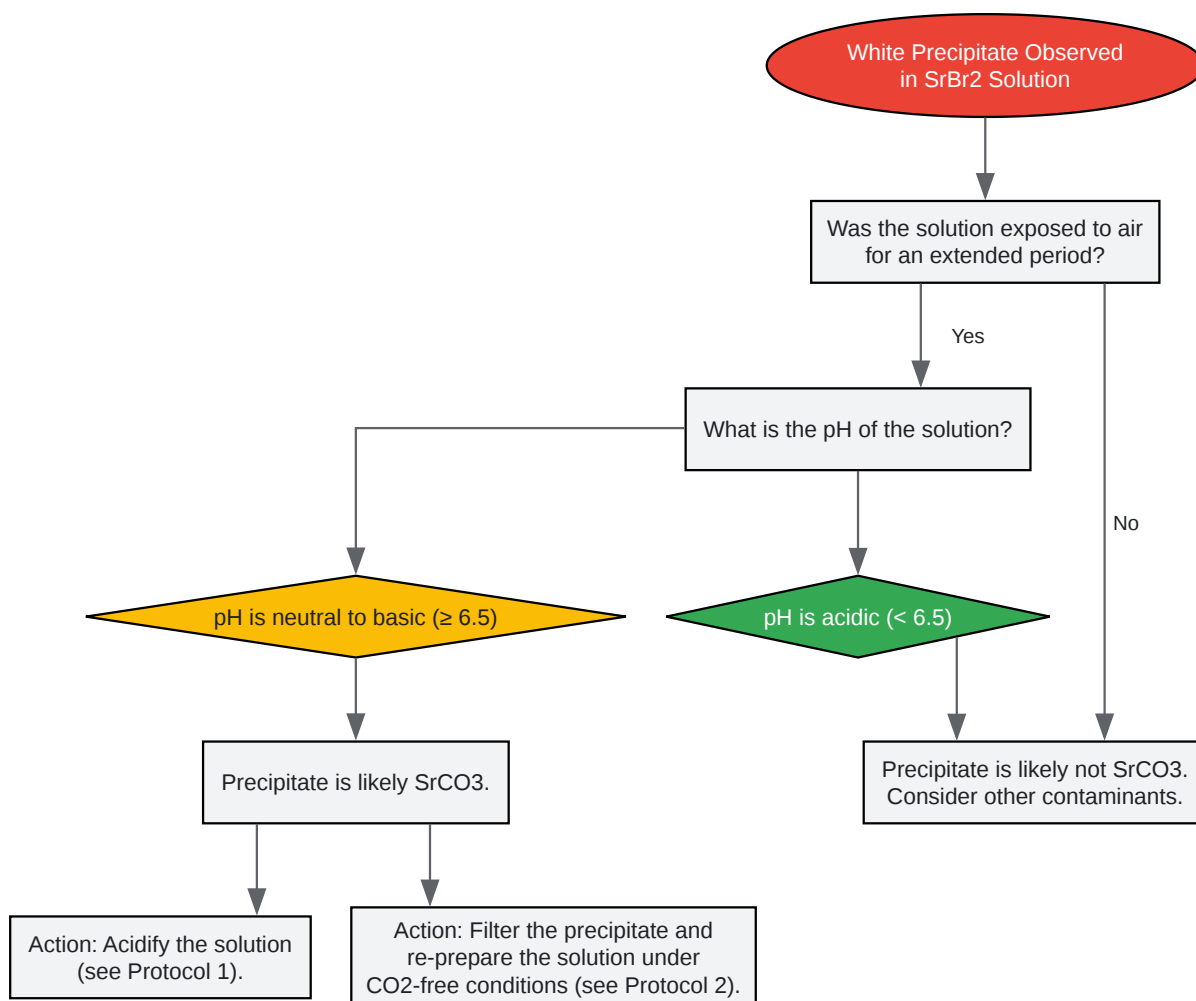
A5: Chelating agents are chemical compounds that can form stable, soluble complexes with metal ions, like strontium (Sr^{2+}). By binding to the strontium ions, they can prevent them from reacting with carbonate ions to form a precipitate. Agents like Ethylenediaminetetraacetic acid (EDTA), Cyclohexanediaminetetraacetic acid (CDTA), and Diethylenetriaminepentaacetic acid (DTPA) are effective chelators for strontium[5].

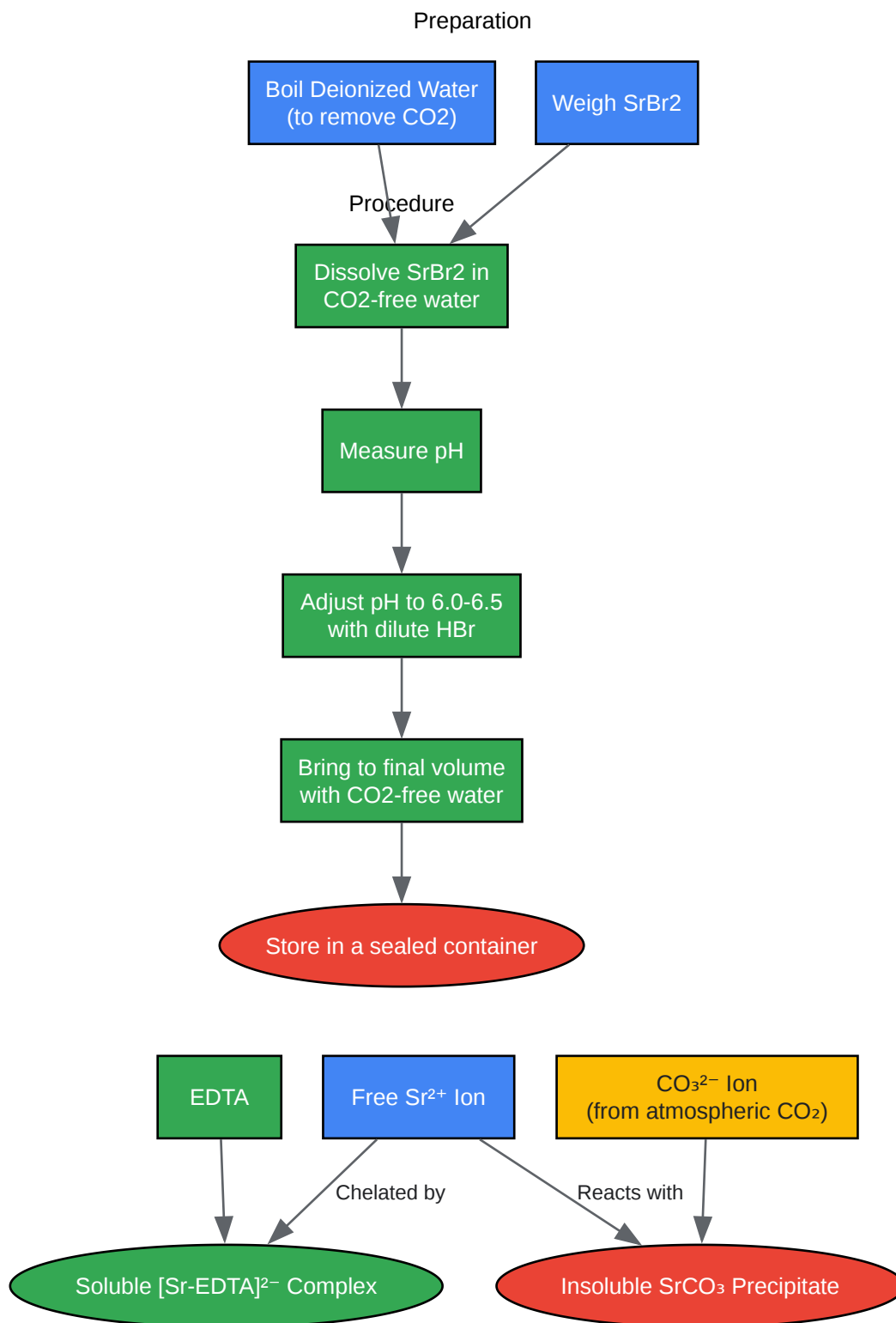
Troubleshooting Guide: Strontium Carbonate Precipitation

This guide will help you diagnose and resolve issues with strontium carbonate precipitation in your SrBr_2 solutions.

Problem: A white precipitate has formed in my SrBr_2 solution.

Initial Assessment Workflow





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